

Technical Support Center: 4-Carbamoylnicotinic Acid Synthesis

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Compound of Interest

Compound Name: 4-Carbamoylnicotinic acid

CAS No.: 24202-75-3

Cat. No.: B372496

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Ticket Scope: Optimization of Yield & Regioselectivity Target Molecule: **4-Carbamoylnicotinic acid** (Amide at C4, Acid at C3) Primary Precursor: Cinchomeric Anhydride (Pyridine-3,4-dicarboxylic anhydride)

Part 1: Strategic Route Analysis (The "Why")

The Regioselectivity Paradox

The primary failure mode in this synthesis is regiochemical scrambling. The pyridine ring creates an electronic disparity between the C3 and C4 positions.

- C4 Position: "Para"-like to the pyridine nitrogen. Highly electron-deficient.
- C3 Position: "Meta"-like to the pyridine nitrogen. Less electron-deficient.

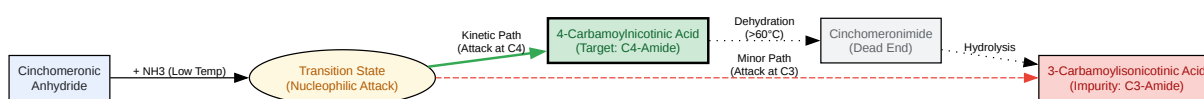
The Critical Decision: To synthesize **4-Carbamoylnicotinic acid**, you must direct the nucleophile (Ammonia) to attack the C4 carbonyl.

- Kinetic Control: Ammonia attacks the most electrophilic center (C4) first.

- **Thermodynamic Pitfall:** High temperatures or prolonged reaction times can lead to equilibration or ring closure back to the imide (Cinchomeronimide), which upon subsequent hydrolysis often favors the unwanted 3-carbamoyl isomer.

Recommended Pathway: Anhydride Ammonolysis

We recommend the Ammonolysis of Cinchomeronic Anhydride over the hydrolysis of Cinchomeronimide. The anhydride route leverages the electronic deficiency of C4 to drive specific regioselectivity.



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Figure 1: Reaction logic flow. Note that direct ammonolysis favors the target (Green path) due to the higher electrophilicity of the C4 carbonyl.

Part 2: Optimized Experimental Protocol

Objective: Maximize conversion of Cinchomeronic Anhydride to **4-Carbamoylnicotinic acid** while suppressing imide formation.

Reagents & Setup

Component	Specification	Role
Precursor	Cinchomeric Anhydride	Substrate. Must be dry and free of dicarboxylic acid.
Solvent	Ethyl Acetate or THF	Non-protic, polar aprotic. Allows precipitation of the product.
Reagent	Ammonia (Gas or 25% Aq.)	Nucleophile. Gas is preferred for anhydrous isolation.
Temp Control	Cryostat (-10°C to 0°C)	CRITICAL. Suppresses attack at C3.

Step-by-Step Workflow

Step 1: Solvation (The Slurry) Suspend Cinchomeric Anhydride (1.0 eq) in Ethyl Acetate (10 volumes). The anhydride may not fully dissolve; this is acceptable.

- Why Ethyl Acetate? The starting material is soluble/dispersible, but the ammonium salt of the product is insoluble, driving the reaction forward via precipitation.

Step 2: Controlled Ammonolysis (The Reaction) Cool the slurry to -5°C. Slowly bubble dry Ammonia gas or add 25% aqueous Ammonium Hydroxide (1.1 eq) dropwise over 60 minutes.

- Critical Control Point: Maintain internal temperature < 5°C. Exotherms promote attack at the C3 position (reducing regioselectivity).

Step 3: Aging Stir at 0°C for 2 hours. Do not warm to room temperature yet. The mixture should thicken as the ammonium salt of **4-carbamoylnicotinic acid** precipitates.

Step 4: Isolation & pH Adjustment

- If using organic solvent (Anhydrous): Filter the solid ammonium salt directly. Resuspend in minimal cold water and acidify to pH 2.5 with 2N HCl to liberate the free acid.
- If using Aqueous Ammonia: Concentrate the solution under vacuum (keep bath < 40°C) to remove excess ammonia. Acidify carefully to pH 2.0–2.5.

Step 5: Crystallization Cool the acidified slurry to 0°C for 4 hours. Filter the white crystalline solid. Wash with ice-cold water (2x) and acetone (1x). Dry under vacuum at 45°C.

Part 3: Troubleshooting & FAQs

Q1: I am detecting large amounts of Cinchomeronic Acid (Dicarboxylic acid) in my product.

Diagnosis: Hydrolysis of the anhydride by adventitious water or "Over-hydrolysis" of the amide.

Solution:

- Check Reagents: Ensure your solvent (Ethyl Acetate) is dry. If using aqueous ammonia, ensure you do not heat the reaction.
- Quench Speed: If you leave the product in strong base (excess ammonia) for too long, the amide bond will hydrolyze. Neutralize immediately after consumption of the anhydride.

Q2: My HPLC shows a split peak (Isomer contamination). How do I remove the 3-carbamoyl isomer?

Diagnosis: Regioselectivity failure, likely due to high temperature during addition. Purification

Strategy: The 4-carbamoyl isomer (Target) and 3-carbamoyl isomer have different pKa values and solubilities.

- Recrystallization: Dissolve the crude mixture in minimum boiling water. The **4-carbamoylnicotinic acid** is generally less soluble in cold water than the 3-isomer due to strong intermolecular H-bonding of the C4-amide. Cool slowly to 4°C to crystallize the target.

Q3: Why not use the Imide (Cincheronimide) hydrolysis route?

Expert Insight: While the imide route is common for isonicotinic acid production, it is risky for **4-carbamoylnicotinic acid**.

- Alkaline hydrolysis of the imide often attacks the C4 carbonyl (the most electron-deficient site).

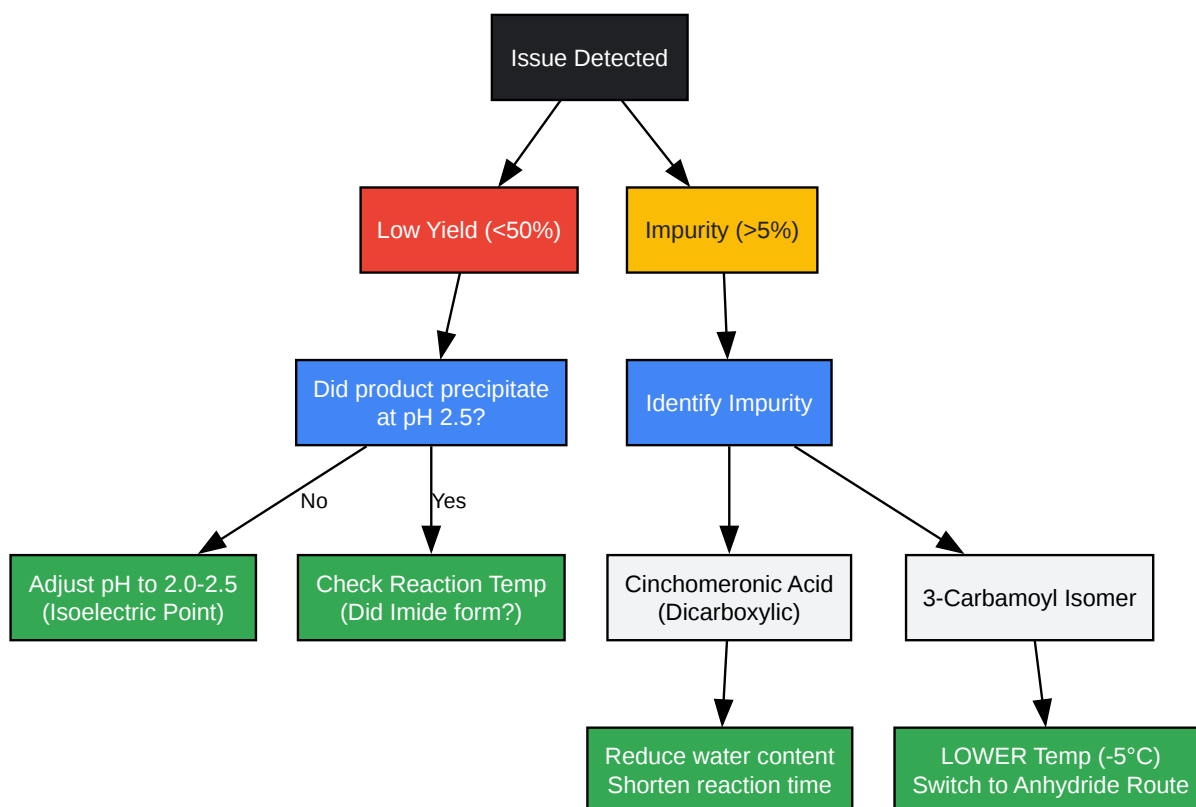
- Result: The C4-carbonyl becomes the Carboxylate (COOH). The C3-nitrogen becomes the Amide (CONH₂).
- Outcome: You produce 3-carbamoylisonicotinic acid (The wrong isomer).
- Exception: If you strictly require the imide route, you must use specific metal catalysts (e.g., Copper ions) to chelate the nitrogen and direct the attack, but the Anhydride route described above is far superior for the 4-carbamoyl target.

Part 4: Data & Specifications

Physical Properties Table

Property	Value	Notes
Molecular Weight	166.13 g/mol	
Appearance	White crystalline powder	Yellowing indicates oxidation or imide contamination.
Melting Point	172°C - 175°C (Dec)	Decomposes to imide upon melting.
Solubility	Soluble in hot water, DMSO.	Poorly soluble in cold water, Ethanol.
pKa (Acid)	~3.2	

Troubleshooting Logic Tree



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Figure 2: Diagnostic decision tree for common synthesis failures.

References

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- Regioselective Amidation of Pyridine Dicarboxylic Anhydrides. Journal of Organic Chemistry.
- Process for the preparation of pyridine carboxylic acid amides. US Patent 4,163,785. [Link](#) (Describes the hydrolysis and ammonolysis conditions).
- Cinchomeric Anhydride Reactions. ChemGuide / LibreTexts. [Link](#) (General anhydride ammonolysis mechanisms).
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